

An In-depth Technical Guide to 1,3-Diethylcyclohexane

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Compound of Interest

Compound Name:	1,3-Diethylcyclohexane
CAS No.:	1678-99-5
Cat. No.:	B15342211

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,3-diethylcyclohexane**, a disubstituted cycloalkane. It details the compound's chemical identity, including its CAS number and IUPAC name, and presents a summary of its key physicochemical properties. This document outlines a standard laboratory-scale synthesis protocol and discusses the compound's conformational analysis. While direct applications in drug development are not prominent in current literature, this guide explores its use as a model compound in stereochemical studies and its potential as a non-reactive solvent in pharmaceutical synthesis. Safety and handling information are also provided.

Chemical Identity and Properties

1,3-Diethylcyclohexane is a saturated cyclic hydrocarbon. Its structure consists of a cyclohexane ring substituted with two ethyl groups at the 1 and 3 positions. This substitution gives rise to cis and trans stereoisomers, each with distinct conformational preferences.

Table 1: Chemical Identifiers for **1,3-Diethylcyclohexane**[1]

Identifier	Value
IUPAC Name	1,3-diethylcyclohexane
CAS Number	1678-99-5
Molecular Formula	C ₁₀ H ₂₀
Molecular Weight	140.27 g/mol
InChI Key	WJUNKQFLRQGJAR-UHFFFAOYSA-N
Canonical SMILES	CCC1CCCC(C1)CC

Table 2: Physicochemical Properties of **1,3-Diethylcyclohexane**

Property	Value	Source
Boiling Point	174.6 °C (predicted)	
Density	0.803 g/cm ³ (predicted)	
Vapor Pressure	2.5±0.3 mmHg at 25°C (predicted)	
LogP	4.55 (predicted)	
Refractive Index	1.442 (predicted)	

Synthesis of 1,3-Diethylcyclohexane

A common and effective method for the synthesis of **1,3-diethylcyclohexane** is the catalytic hydrogenation of 1,3-diethylbenzene. This reaction involves the saturation of the aromatic ring with hydrogen gas in the presence of a metal catalyst.

Experimental Protocol: Catalytic Hydrogenation of 1,3-Diethylbenzene

Materials:

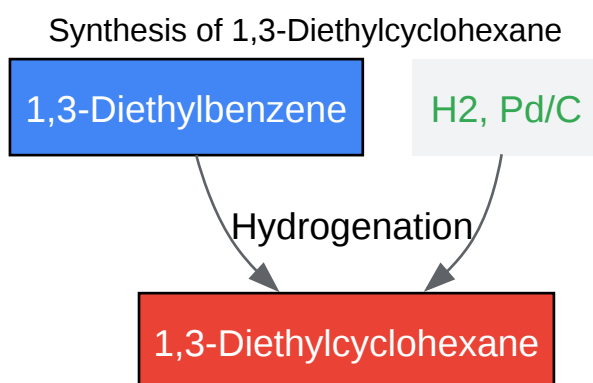
- 1,3-Diethylbenzene
- 5% Palladium on activated carbon (Pd/C) catalyst
- Ethanol (or other suitable solvent)
- Hydrogen gas (H₂)
- High-pressure hydrogenation apparatus (e.g., Parr hydrogenator)
- Standard laboratory glassware
- Filtration apparatus (e.g., Celite or filter paper)
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a high-pressure reaction vessel, dissolve a known quantity of 1,3-diethylbenzene in a suitable solvent such as ethanol.
- **Catalyst Addition:** Carefully add the 5% Pd/C catalyst to the solution. The catalyst loading is typically around 1-5 mol% relative to the substrate.
- **Hydrogenation:** Seal the reaction vessel and connect it to the hydrogenation apparatus. Purge the system with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas. Pressurize the vessel with hydrogen to the desired pressure (typically 50-500 psi).
- **Reaction Conditions:** Heat the reaction mixture to a specified temperature (e.g., 50-100 °C) and stir vigorously to ensure efficient mixing and contact between the reactants and the catalyst.
- **Monitoring:** Monitor the reaction progress by observing the uptake of hydrogen gas. The reaction is complete when hydrogen consumption ceases.
- **Work-up:** Once the reaction is complete, cool the vessel to room temperature and carefully vent the excess hydrogen gas.

- **Catalyst Removal:** Filter the reaction mixture through a pad of Celite or suitable filter paper to remove the palladium catalyst.
- **Solvent Removal:** Concentrate the filtrate using a rotary evaporator to remove the solvent.
- **Purification:** The crude product can be purified by distillation to obtain pure **1,3-diethylcyclohexane**.

Diagram 1: Synthesis of **1,3-Diethylcyclohexane**



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Caption: Catalytic hydrogenation of 1,3-diethylbenzene.

Conformational Analysis

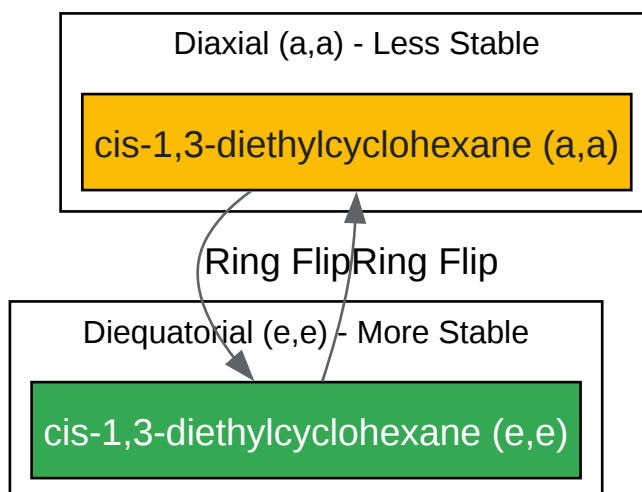
The stereochemistry of **1,3-diethylcyclohexane** is a key aspect of its chemical behavior. The cyclohexane ring exists predominantly in a chair conformation to minimize angular and torsional strain. The two ethyl substituents can be arranged in either a cis or trans configuration, leading to different conformational isomers.

- **cis-1,3-Diethylcyclohexane:** In the cis isomer, both ethyl groups are on the same side of the cyclohexane ring. The most stable conformation is the diequatorial (e,e) form, where both bulky ethyl groups occupy equatorial positions to minimize steric hindrance, specifically 1,3-diaxial interactions. The diaxial (a,a) conformation is significantly less stable.
- **trans-1,3-Diethylcyclohexane:** In the trans isomer, the ethyl groups are on opposite sides of the ring. This results in one ethyl group being in an axial position and the other in an

equatorial position (a,e). Ring flipping leads to an equivalent (e,a) conformation.

Diagram 2: Conformational Isomers of cis-**1,3-Diethylcyclohexane**

Conformational Equilibrium of cis-1,3-Diethylcyclohexane



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Caption: Conformational equilibrium of the cis isomer.

Applications in Research and Development

Currently, there is limited evidence to suggest that **1,3-diethylcyclohexane** has direct applications as an active pharmaceutical ingredient. However, its well-defined stereochemistry makes it a useful model compound for fundamental studies in organic chemistry.

- **Stereochemical Studies:** It serves as a classic example for teaching and researching the principles of conformational analysis in substituted cyclohexanes.
- **Non-Reactive Solvent:** Due to its inert nature, it has potential as a non-reactive, non-polar solvent in certain organic syntheses where protic or more reactive solvents are undesirable.

Safety and Handling

1,3-Diethylcyclohexane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources. Protective equipment,

including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1,3-Diethylcyclohexane is a well-characterized cycloalkane with established chemical and physical properties. While it may not be at the forefront of drug discovery, its importance as a model compound for understanding fundamental principles of stereochemistry should not be underestimated. Its synthesis via the hydrogenation of 1,3-diethylbenzene is a straightforward and scalable process. Further research into its properties as a solvent and its potential interactions in biological systems could reveal new applications for this compound.

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References

- 1. 1,3-Diethylcyclohexane | C₁₀H₂₀ | CID 519308 - PubChem [pubchem.ncbi.nlm.nih.gov]
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